

6-amino-1,3-benzoxazol-2(3H)-one molecular weight and formula

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Compound of Interest

Compound Name: 6-amino-1,3-benzoxazol-2(3H)-one

Cat. No.: B1268560

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Technical Data Sheet: 6-amino-1,3-benzoxazol-2(3H)-one

Audience: Researchers, scientists, and drug development professionals.

This document provides the core chemical properties of **6-amino-1,3-benzoxazol-2(3H)-one**, a compound of interest in various research and development applications.

Chemical Identity and Properties

The fundamental molecular characteristics of **6-amino-1,3-benzoxazol-2(3H)-one** are summarized below. This data is essential for stoichiometric calculations, analytical method development, and chemical synthesis planning.

Property	Value
Molecular Formula	C ₇ H ₆ N ₂ O ₂ [1][2]
Molecular Weight	150.13 g/mol [1]
IUPAC Name	6-amino-3H-1,3-benzoxazol-2-one[1]
CAS Number	22876-17-1[1][3]

This compound, also known by synonyms such as 6-amino-3H-benzoxazol-2-one, is characterized by its benzoxazole core structure with an amino group substitution.[1] The precise molecular weight is calculated to be 150.135 g/mol .[4]

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References

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